

The BU-2313 Antibiotic Complex: A Comparative Analysis of Structure-Activity Relationships

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Compound of Interest

Compound Name: BU-2313 A

Cat. No.: B15564996

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For researchers, scientists, and drug development professionals, this guide provides a comparative analysis of the **BU-2313** antibiotic complex, focusing on the structure-activity relationships (SAR) of its components, **BU-2313 A** and B, and their synthetic analogs. This document summarizes key experimental data, details methodologies for cited experiments, and visualizes relevant pathways and structures to offer a comprehensive overview of this class of anti-anaerobic agents.

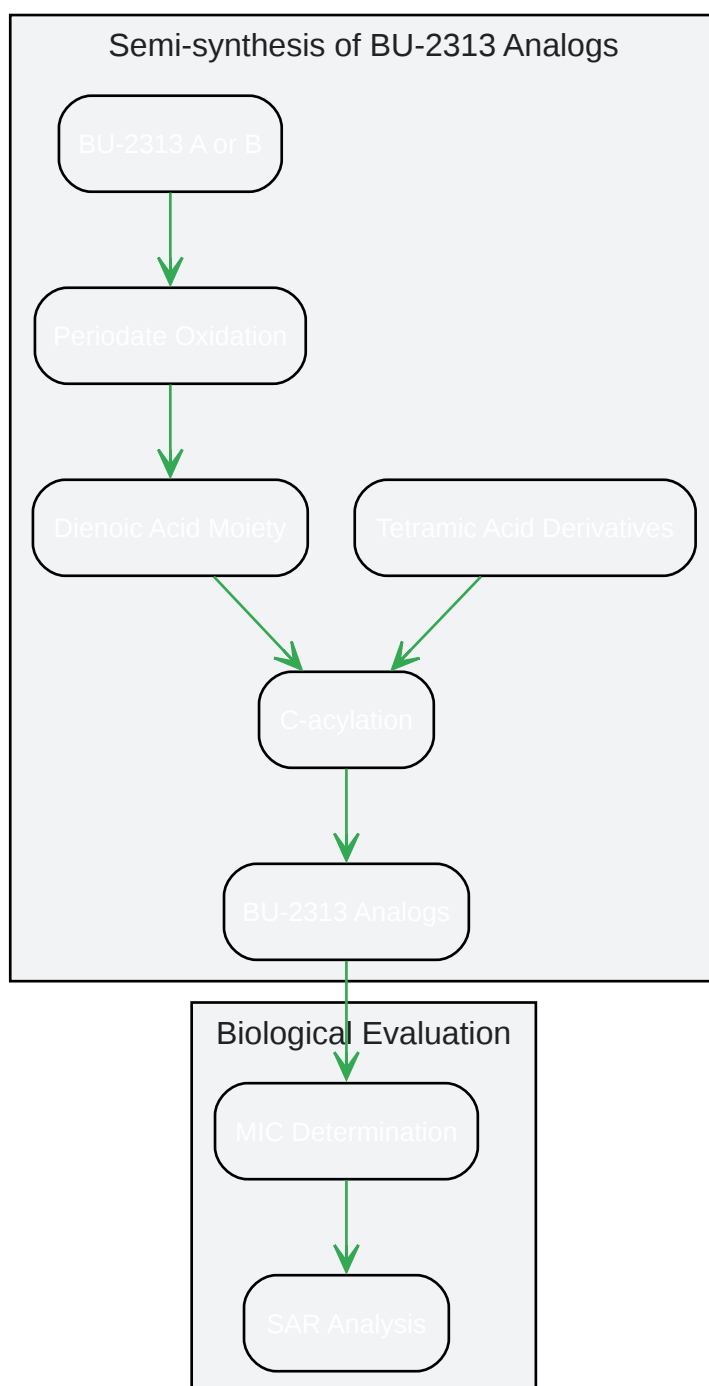
Introduction

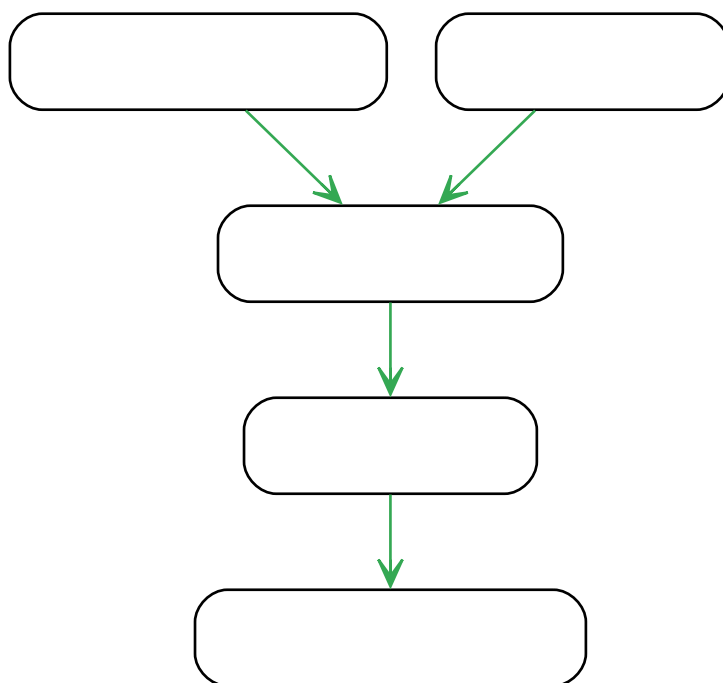
The BU-2313 complex, comprising **BU-2313 A** and BU-2313 B, is a class of antibiotics produced by the actinomycete strain No. E864-61.[1] These compounds exhibit a broad spectrum of activity against both Gram-positive and Gram-negative anaerobic bacteria. Notably, BU-2313 B has been reported to be approximately twice as active as **BU-2313 A**. This guide delves into the structural nuances that drive their antibacterial efficacy and compares their performance with other established anti-anaerobic drugs.

Chemical Structures

The fundamental structures of **BU-2313 A** and B are characterized by a dienoyltetramic acid moiety. The primary difference between the two lies in the alkyl substitution on the tetramic acid

ring.





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References

- [1. Bu-2313, a new antibiotic complex active against anaerobes. I. Production, isolation and properties of Bu-2313 A and B - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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